

Application Notes and Protocols for Cinnamyl Isobutyrate in Fragrance Formulations

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Compound of Interest

Compound Name: Cinnamyl isobutyrate

Cat. No.: B7804189

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Introduction

Cinnamyl isobutyrate is a versatile aromatic ester widely utilized in the fragrance and flavor industries.^{[1][2]} It is valued for its complex olfactory profile, which combines sweet, fruity, and spicy notes, making it a valuable component in a wide array of fragrance compositions.^{[1][3]} This document provides detailed application notes and experimental protocols for the effective use of **cinnamyl isobutyrate** in fragrance formulations, with a focus on its physical and chemical properties, olfactory characteristics, performance, and stability.

Chemical and Physical Properties

A comprehensive understanding of the physicochemical properties of **cinnamyl isobutyrate** is essential for its effective incorporation into fragrance formulations.

Property	Value	Reference
Chemical Name	3-phenylprop-2-en-1-yl 2-methylpropanoate	[3]
Synonyms	Cinnamyl 2-methylpropanoate, Isobutyric acid cinnamyl ester	[1]
CAS Number	103-59-3	[1][3]
Molecular Formula	C ₁₃ H ₁₆ O ₂	[4]
Molecular Weight	204.27 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[3]
Boiling Point	295-297 °C at 760 mmHg	[3]
Flash Point	>100 °C (>212 °F)	[3]
Specific Gravity	1.006–1.009 @ 25°C	[3]
Refractive Index	1.523–1.528 @ 20°C	[3]
Vapor Pressure	0.002 mmHg @ 20°C	[3]
Solubility	Soluble in alcohol; Insoluble in water	[3]
Substantivity	Approximately 188 hours	[3]

Olfactory Profile

Cinnamyl isobutyrate possesses a multi-faceted aroma that can be described as follows:

- Primary Notes: Sweet, fruity, and balsamic.
- Secondary Notes: Spicy (cinnamon-like), with nuances of almond and tropical fruits.[3]
- Tertiary Notes: Some perfumers describe subtle floral and creamy green undertones.[3]

Its complex scent profile allows it to blend harmoniously with a variety of other fragrance components, making it a versatile ingredient for creating sophisticated and appealing

fragrances.[\[1\]](#)

Applications in Fragrance Formulations

Cinnamyl isobutyrate is utilized across a broad spectrum of scented products due to its pleasant aroma and good compatibility with other fragrance materials.

Application Category	Product Examples	Recommended Usage Level in Fragrance Concentrate (%)	Key Olfactory Contribution
Fine Fragrances	Eau de Parfum, Eau de Toilette	Up to 3.0%	Adds a rich, fruity-balsamic warmth and complexity.
Personal Care	Lotions, Creams, Shampoos, Soaps	0.5 - 2.0%	Provides a sweet, fruity, and slightly spicy scent that enhances the overall sensory experience. [1] [2]
Household Products	Cleaners, Detergents	0.2 - 1.5%	Imparts a pleasant and lasting fragrance to the product and the treated surfaces.
Aromatherapy	Diffuser blends, Scented candles	1.0 - 5.0%	Contributes to a relaxing and uplifting aromatic atmosphere. [1]

Recommended Usage Levels

Adherence to recommended usage levels is crucial for both olfactory balance and product safety.

Parameter	Recommended Level	Reference
In Fragrance Concentrate	Up to 3.0%	[3][5]
In Cosmetic Formulations	Up to 0.019%	[3][5]
Maximum Skin Levels for Fine Fragrances	0.02% (assuming the fragrance mixture is used at 20% in the final product)	[5]

Safety and Regulatory Information

Cinnamyl isobutyrate has been evaluated for safety in fragrance applications.

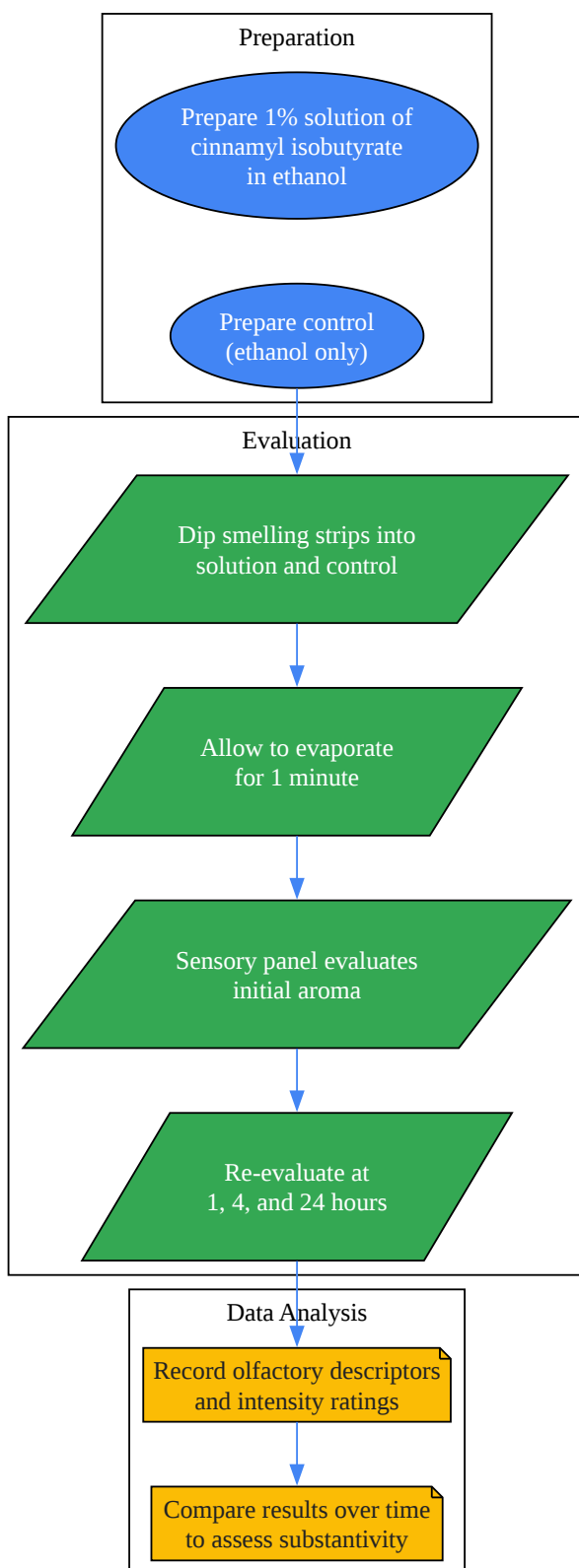
- Skin Sensitization: Based on existing data and read-across studies with cinnamyl acetate, **cinnamyl isobutyrate** is not considered a skin sensitizer at current declared levels of use.[6]
- Phototoxicity/Photoallergenicity: UV/Vis absorption spectra indicate no significant absorption in the range of 290-700 nm, suggesting it is not expected to be phototoxic or photoallergenic. [6]
- Genotoxicity: In vitro studies, such as the BlueScreen assay, have shown no evidence of genotoxicity.[6]
- Regulatory Status: **Cinnamyl isobutyrate** is listed on the IFRA Transparency List of fragrance ingredients.[4]

Experimental Protocols

The following protocols are designed to evaluate the performance and stability of **cinnamyl isobutyrate** in fragrance formulations.

Protocol for Evaluating Olfactory Performance in a Model Eau de Toilette

This protocol outlines the steps for assessing the olfactory characteristics of **cinnamyl isobutyrate** in a simple alcohol-based fragrance.

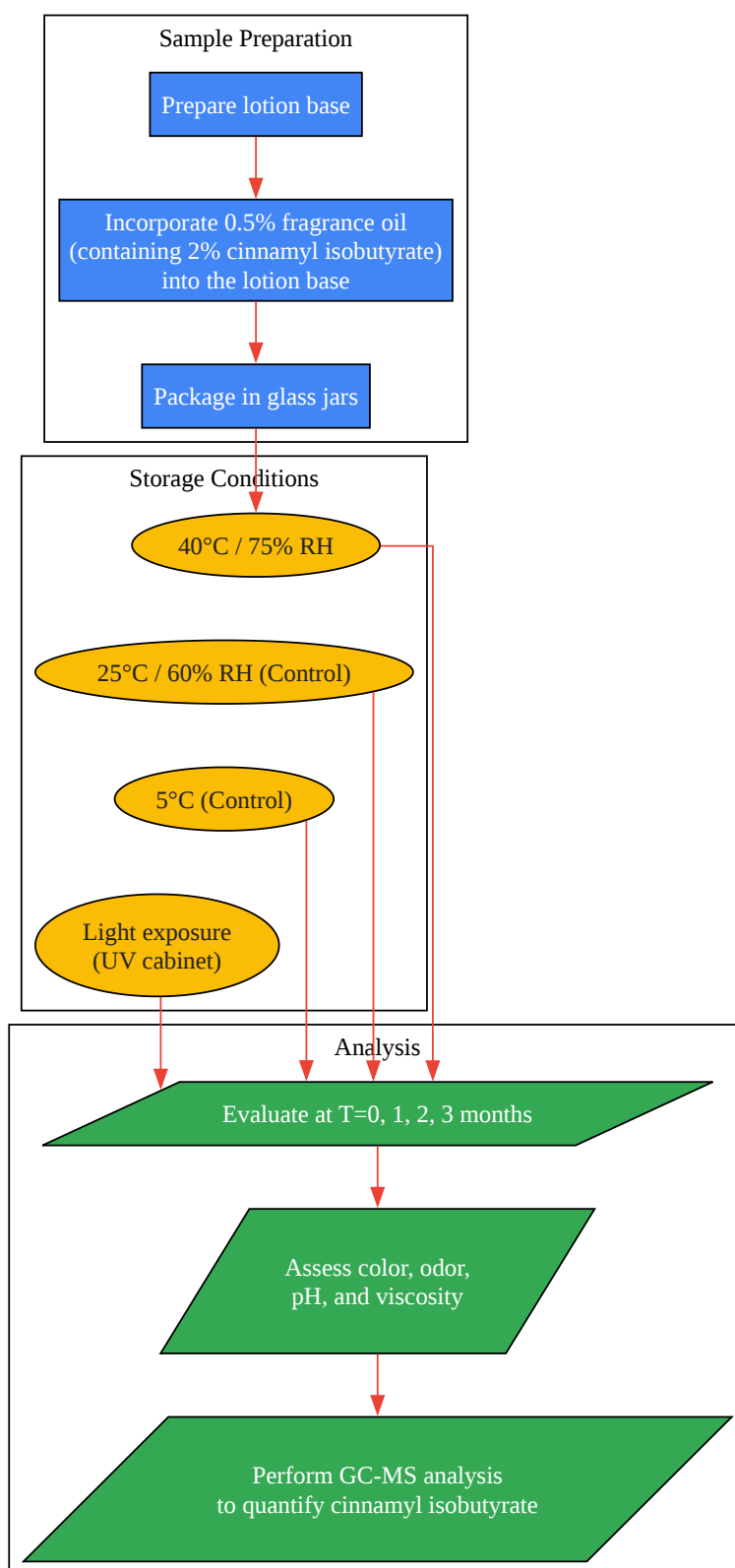


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Figure 1: Workflow for olfactory evaluation of **cinnamyl isobutyrate**.

Protocol for Accelerated Stability Testing in a Lotion Base

This protocol is designed to assess the stability of a fragrance containing **cinnamyl isobutyrate** in a cosmetic emulsion under accelerated conditions.



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Figure 2: Workflow for accelerated stability testing.

Illustrative Performance Data

The following tables present illustrative data that could be obtained from the experimental protocols described above.

Table 8.1: Illustrative Olfactory Evaluation of 1% **Cinnamyl Isobutyrate** in Ethanol

Time	Olfactory Descriptors	Intensity (1-5)
Initial	Sweet, fruity (plum, cherry), spicy (cinnamon), balsamic	4
1 Hour	Fruity, spicy, slightly woody	3
4 Hours	Balsamic, sweet, powdery	2
24 Hours	Faintly sweet and woody	1

Table 8.2: Illustrative Stability Data for a Lotion Containing 0.5% Fragrance with 2% **Cinnamyl Isobutyrate**

Condition	Time (Months)	Color	Odor	pH	Viscosity (cP)	Cinnamyl Isobutyrate Concentration (%)
25°C / 60% RH	0	White	Sweet, fruity	6.5	10,000	0.01
3	White	Unchanged	6.4	9,900	0.0098	
40°C / 75% RH	0	White	Sweet, fruity	6.5	10,000	0.01
3	Slight yellowing	Slightly less intense	6.2	9,500	0.0092	
Light Exposure	0	White	Sweet, fruity	6.5	10,000	0.01
3	Noticeable yellowing	Significant decrease in intensity	6.3	9,800	0.0085	

Conclusion

Cinnamyl isobutyrate is a valuable and versatile fragrance ingredient with a desirable sweet, fruity, and spicy olfactory profile. Its good stability and substantivity make it suitable for a wide range of applications, from fine fragrances to personal care and household products. By following the outlined protocols, fragrance formulators can effectively evaluate and optimize the performance of **cinnamyl isobutyrate** in their creations, ensuring a high-quality and sensorially pleasing final product.

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